

Foundational Research on Isodemethylwedelolactone: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isodemethylwedelolactone is a naturally occurring coumestan, a type of organic compound belonging to the flavonoid family. It is primarily found in the plant Eclipta prostrata (L.) L., also known as false daisy, which has a long history of use in traditional medicine.

Isodemethylwedelolactone is structurally similar to wedelolactone, another well-studied coumestan from the same plant source, and is often investigated in conjunction with it. This technical guide provides a comprehensive overview of the foundational research on **Isodemethylwedelolactone**, focusing on its chemical properties, extraction, and biological activities, with a particular emphasis on its potential as a therapeutic agent.

Chemical and Physical Properties

Isodemethylwedelolactone is characterized by the following properties:



Property	Value
CAS Number	350681-33-3
Molecular Formula	C15H8O7
Molecular Weight	300.22 g/mol
Appearance	Yellow powder
Purity	Typically >95% after purification

Extraction and Purification

Isodemethylwedelolactone is co-extracted with wedelolactone from the aerial parts of Eclipta prostrata. A common and efficient method for its extraction and purification is Ultra-high-pressure-assisted extraction combined with high-speed counter-current chromatography.

Experimental Protocol: Extraction and Purification

Extraction:

Plant Material: Dried and powdered aerial parts of Eclipta prostrata.

Solvent: 80% aqueous methanol.

Solid-to-Liquid Ratio: 1:20 (g/mL).

Pressure: 200 MPa.

Extraction Time: 3 minutes.

 Procedure: The powdered plant material is subjected to ultra-high-pressure extraction under the specified conditions. The resulting extract is then concentrated.

Purification:

 Solvent System for High-Speed Counter-Current Chromatography (HSCCC): A two-phase solvent system composed of petroleum ether-ethyl acetate-methanol-water (3:7:5:5, v/v/v/v) is used.



Procedure: The concentrated crude extract is subjected to HSCCC using the specified solvent system. This one-step separation allows for the purification of Isodemethylwedelolactone, alongside wedelolactone and other compounds like luteolin, to a purity of over 95%.[1]

Biological Activities and Mechanism of Action

While much of the research has focused on wedelolactone, **Isodemethylwedelolactone** is also recognized for its biological activities, particularly its anti-inflammatory and potential anti-cancer effects. These activities are often attributed to its ability to modulate key signaling pathways involved in inflammation and cell proliferation.

Anti-Inflammatory Activity

The anti-inflammatory effects of coumestans like **Isodemethylwedelolactone** are believed to be mediated through the inhibition of pro-inflammatory signaling pathways, most notably the Nuclear Factor-kappa B (NF-κB) pathway.

The NF-κB signaling pathway is a central regulator of the inflammatory response. In its inactive state, NF-κB is sequestered in the cytoplasm by inhibitor of κB (IκB) proteins. Upon stimulation by pro-inflammatory signals (e.g., lipopolysaccharide - LPS), IκB is phosphorylated and subsequently degraded, allowing NF-κB to translocate to the nucleus and activate the transcription of pro-inflammatory genes.

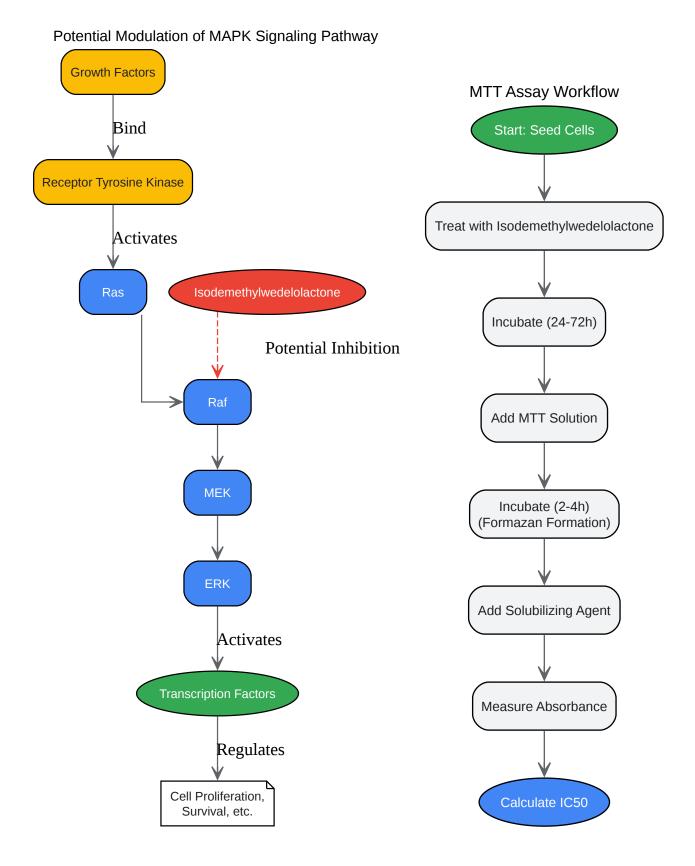


Cytoplasm LPS Binds TLR4 Isodemethylwedelolactone Inhibits Activates Phosphorylates ΙκΒ NF-кВ-ІкВ Complex IκB Degradation NF-ĸB Translocates Nucleus Activates Pro-inflammatory Gene

NF-kB Signaling Pathway Inhibition

Transcription





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References

- 1. Evaluation of Phytochemical Screening and Anti Inflammatory Activity of Leaves and Stem of Mikania scandens (L.) Wild - PMC [pmc.ncbi.nlm.nih.gov]
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